

Application Note: Preparation of Adiphenine Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: **Adiphenine**

Cat. No.: **B1664379**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Adiphenine hydrochloride is a synthetic compound recognized for its antispasmodic and anticholinergic properties. It functions primarily as a non-competitive inhibitor of nicotinic acetylcholine receptors (nAChRs). Specifically, it has been shown to antagonize various nAChR subtypes, including $\alpha 1$, $\alpha 3\beta 4$, $\alpha 4\beta 2$, and $\alpha 4\beta 4$, as well as muscarinic acetylcholine receptors. Due to its mechanism of action, **Adiphenine** is utilized in research to investigate cholinergic signaling pathways and as an anticonvulsant agent. Proper preparation of stock solutions is critical for ensuring experimental accuracy and reproducibility. Dimethyl sulfoxide (DMSO) is a common solvent for **Adiphenine** hydrochloride due to its high solubilizing capacity. This document provides a detailed protocol for the preparation, storage, and handling of **Adiphenine** hydrochloride stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **Adiphenine** hydrochloride relevant to the preparation of a stock solution.

Property	Value	References
Chemical Name	2-(diethylamino)ethyl 2,2-diphenylacetate;hydrochloride	
CAS Number	50-42-0	
Molecular Formula	C ₂₀ H ₂₅ NO ₂ ·HCl	
Molecular Weight	347.88 g/mol	
Solubility in DMSO	≥ 100 mg/mL (287.46 mM)	
	30 mg/mL (86.23 mM)	
	≥ 17.39 mg/mL	
Storage (Powder)	3 years at -20°C	
Storage (in DMSO)	1 year at -80°C; 1 month at -20°C	

Experimental Protocol

This protocol details the procedure for preparing a 10 mM stock solution of **Adiphenine** hydrochloride in DMSO.

1. Safety Precautions

- **Adiphenine** hydrochloride is harmful if swallowed, in contact with skin, or if inhaled.
- Always handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.

2. Materials and Equipment

- **Adiphenine** hydrochloride (CAS 50-42-0) powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)

- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)

3. Stock Solution Preparation (Example: 1 mL of 10 mM Stock)

Step 1: Calculation

- Determine the mass of **Adiphenine** hydrochloride required.
 - Formula: Mass (g) = Desired Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Calculation: Mass (mg) = 10 mmol/L x 1 mL x (1 L / 1000 mL) x 347.88 g/mol x (1000 mg / 1 g)
 - Mass = 3.48 mg

Step 2: Weighing the Compound

- Place a sterile vial on the analytical balance and tare the weight.
- Carefully weigh out 3.48 mg of **Adiphenine** hydrochloride powder into the vial.

Step 3: Dissolution

- Using a calibrated pipette, add 1 mL of high-purity DMSO to the vial containing the **Adiphenine** hydrochloride powder.
- Cap the vial securely and vortex the solution until the powder is completely dissolved. To facilitate dissolution, the solution can be gently warmed to 37°C or placed in an ultrasonic bath for a few minutes.

- Note: It is crucial to use fresh DMSO, as absorbed moisture can reduce the solubility of the compound.

Step 4: Storage and Handling

- Once the stock solution is fully dissolved, it is recommended to aliquot it into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Store the aliquots in tightly sealed amber vials.
- For long-term storage (up to 1 year), store the aliquots at -80°C.
- For short-term storage (up to 1 month), store at -20
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